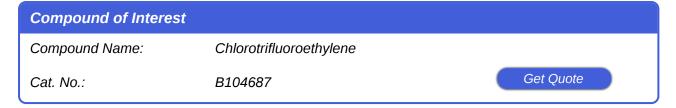


Polychlorotrifluoroethylene (PCTFE) chemical structure and formula

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An In-depth Guide to the Chemical Structure and Formula of Poly**chlorotrifluoroethylene** (PCTFE)

Poly**chlorotrifluoroethylene** (PCTFE) is a high-performance, semi-crystalline thermoplastic chlorofluoropolymer known for its exceptional combination of physical properties, including chemical resistance, low-temperature capabilities, and extremely low gas permeability.[1][2] This guide provides a detailed examination of its chemical structure, formula, synthesis, and key properties, tailored for researchers, scientists, and professionals in drug development.

Chemical Formula and Structure

The chemical identity of PCTFE is defined by the polymerization of its monomer, **chlorotrifluoroethylene** (CTFE).[3] Understanding the structure of the monomer is essential to comprehending the final polymer.

Monomer: Chlorotrifluoroethylene (CTFE)

Chlorotrifluoroethylene (CTFE) is a chlorofluorocarbon gas with the chemical formula C₂CIF₃. [4][5] Its IUPAC name is 1-Chloro-1,2,2-trifluoroethene.[5] The molecule features a carbon-carbon double bond, which enables it to undergo addition polymerization.[4]

Polymer: Polychlorotrifluoroethylene (PCTFE)

PCTFE is the homopolymer resulting from the free-radical polymerization of CTFE.[3][6] The general molecular formula for PCTFE is (C₂ClF₃)n or -[CF₂-CFCl]-n, where 'n' represents the



number of repeating monomer units.[3][6][7]

The structure of PCTFE is similar to that of polytetrafluoroethylene (PTFE), with the critical difference being the substitution of one fluorine atom with a chlorine atom on every other carbon atom along the polymer backbone.[3][8] This structural alteration has significant consequences for the polymer's properties. The larger atomic radius of the chlorine atom disrupts the close packing and high crystallinity found in PTFE, leading to a lower melting point, reduced chain flexibility, and increased hardness and stiffness.[3][6][8]

Synthesis and Experimental Protocols

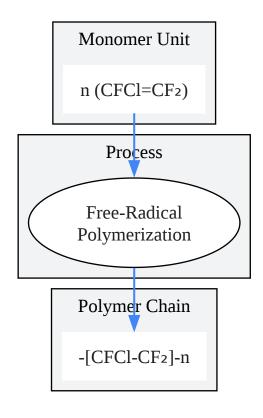
PCTFE is synthesized through the free-radical polymerization of its monomer, CTFE.[9] Several established industrial methodologies can be employed, with the choice of method influencing the final properties of the polymer, such as molecular weight and crystallinity.[9]

General Experimental Protocols:

- Emulsion Polymerization: This is the most commonly used method for PCTFE synthesis.[7]
 In this process, the CTFE monomer is polymerized in an aqueous medium. A fluorinated
 surfactant is used to stabilize the resulting polymer particles, enabling rapid polymerization
 and high yield.[7]
- Bulk Polymerization: This method involves the polymerization of pure CTFE monomer in the absence of a solvent.[9] The reaction is typically initiated by organic peroxides and produces high molecular weight polymers with excellent purity.[9]
- Suspension Polymerization: CTFE monomer is dispersed as droplets in water with the aid of a stabilizer.[9] Polymerization occurs within these discrete droplets, resulting in bead-like polymer structures that are then processed.[9]
- Solution Polymerization: The polymerization is conducted in an inert solvent, which allows for better control over the molecular weight and viscosity of the resulting polymer.[9]

The polymerization process is visually represented in the workflow diagram below.





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Caption: Polymerization of **Chlorotrifluoroethylene** (CTFE) to Poly**chlorotrifluoroethylene** (PCTFE).

Quantitative Data and Properties

The distinct chemical structure of PCTFE imparts a unique set of properties. The following tables summarize key quantitative data for both the CTFE monomer and the resulting PCTFE polymer.

Table 1: Physicochemical Properties of Chlorotrifluoroethylene (CTFE) Monomer



Property	Value	References
Chemical Formula	C ₂ CIF ₃	[5][10]
Molar Mass	116.47 g/mol	[4][10]
Boiling Point	-27.8 °C	[4]
Melting Point	-158.2 °C	[4]

| Appearance | Colorless Gas |[10] |

Table 2: Key Physical and Thermal Properties of Poly**chlorotrifluoroethylene** (PCTFE) Polymer

Property	Value	References
Density	2.10 - 2.14 g/cm³	[1][11]
Melting Point (Tm)	210 - 216 °C	[2][8][12]
Glass Transition Temp (Tg)	45 °C to 99 °C	[2][3][12]
Operating Temperature	-240 °C to +150 °C	[6]
Tensile Strength	31 - 41 MPa	[1]
Water Absorption (24h)	< 0.01 %	[1]
Dielectric Constant (@ 1 MHz)	2.24 - 2.8	[1]

| Flammability (UL 94) | V-0 (Non-flammable) |[1][3] |

Core Characteristics:

- Chemical Stability: The high content of fluorine and chlorine atoms provides PCTFE with outstanding resistance to attack by most chemicals and oxidizing agents.[3][12]
- Barrier Properties: PCTFE has the lowest water vapor transmission rate of any plastic,
 making it an exceptional moisture barrier.[3] It is also highly impermeable to other gases.[7]



- Thermal Properties: The polymer is thermally stable and non-flammable, with a wide service temperature range that makes it suitable for cryogenic applications.[2][3][6]
- Mechanical Strength: Compared to PTFE, PCTFE is stronger, stiffer, and exhibits superior creep resistance.[2][3]
- Optical and Electrical Properties: PCTFE can be processed into transparent films and does not absorb visible light.[3][6] It also has a low dielectric constant and serves as an excellent electrical insulator.[12]

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